

Physical properties of lactonitrile

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Compound of Interest

Compound Name:	Lactonitrile
CAS No.:	42492-95-5
Cat. No.:	B7802548

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An In-depth Technical Guide to the Physical Properties of **Lactonitrile**

Foreword for the Modern Researcher

Lactonitrile (2-hydroxypropanenitrile), the cyanohydrin derivative of acetaldehyde, is a deceptively simple bifunctional molecule.^[1] Its importance, however, extends far beyond its structure, serving as a critical intermediate in the synthesis of lactic acid and its esters, which are pivotal in the food, pharmaceutical, and polymer industries.^{[2][3][4][5]} For the researcher, drug development professional, or process chemist, a granular understanding of its physical properties is not merely academic; it is the bedrock of safe handling, predictable reaction kinetics, and successful scale-up.

This guide moves beyond a simple recitation of data points. As a Senior Application Scientist, my objective is to provide a narrative that intertwines the "what" with the "why." We will explore not only the measured properties of **lactonitrile** but also the causality behind these values, the standard methodologies for their validation, and the critical safety implications that arise from its chemical nature. The protocols described herein are designed as self-validating systems, ensuring that the data you generate is both accurate and reproducible.

Chemical Identity and Molecular Structure

A precise identification is the first step in any rigorous scientific endeavor. **Lactonitrile** is cataloged under several identifiers, the most critical of which are summarized below.

Identifier	Value	Source(s)
CAS Number	78-97-7	[1][2][5][6]
IUPAC Name	2-hydroxypropanenitrile	[1][7]
Synonyms	Acetaldehyde cyanohydrin, Ethylidene cyanohydrin	[2][6][7]
Molecular Formula	C ₃ H ₅ NO	[1][2][3][6]
Molecular Weight	71.08 g/mol	[1][2][3][7]
SMILES	CC(C#N)O	[1][6][7]
InChI Key	WOFDVDFSGLBFAC- UHFFFAOYSA-N	[1][6][7]

The molecule's functionality is defined by the presence of both a hydroxyl (-OH) and a nitrile (-C≡N) group attached to the same carbon atom.[1] This arrangement dictates its polarity, reactivity, and potential for hydrogen bonding, which in turn governs its physical properties.[1]

Caption: Molecular structure of **lactonitrile** (C₃H₅NO).

Core Physical Properties

The physical state and behavior of **lactonitrile** under various conditions are critical parameters for its application. These properties are summarized in the table below and discussed in detail in the subsequent sections.

Property	Value	Conditions	Source(s)
Appearance	Colorless to straw-colored liquid	Standard Temperature and Pressure	[3][4][6][7]
Melting Point	-40 °C to -41 °C (-40 °F)	1 atm	[1][2][5][7][8]
Boiling Point	183 °C (361 °F)	760 mmHg (with slight decomposition)	[1][3][7][9]
90 °C	17 mmHg	[2][3][10][11]	
Density	0.991 g/mL	at 20 °C	[2][10][11]
0.9877 g/cm ³	at 20 °C (68 °F)	[7][8]	
Solubility	Soluble in water and alcohol	Standard Temperature and Pressure	[1][2][3][4][7]
Insoluble in diethyl ether, carbon disulfide, petroleum ether	Standard Temperature and Pressure	[2][4][7]	
Flash Point	77 °C (170.6 °F)	Closed Cup	[2][3][10][11]
Refractive Index (n _D)	1.404 - 1.406	at 20 °C	[2][9][10][11]
Vapor Pressure	0.222 mmHg	at 25 °C	[2][12]
Vapor Density	2.45 (Air = 1)	[13]	

Appearance, Form, and Odor

Under standard conditions, **lactonitrile** is a colorless to pale yellow or straw-colored liquid.[6] [7] The yellow hue can indicate the presence of impurities or degradation products, which may arise from improper storage. It possesses a faint, characteristic odor.

Melting and Boiling Points

Lactonitrile has a melting point of approximately -40°C , transitioning from a solid to a liquid state well below room temperature.[1][2][5][7][8]

The boiling point data requires careful interpretation. At atmospheric pressure (760 mmHg), **lactonitrile** boils at approximately 183°C , though slight decomposition is noted at this temperature.[1][3][7] This thermal instability is a critical consideration for purification and handling. To mitigate decomposition, distillation is preferentially performed under reduced pressure. A commonly cited value is a boiling point of 90°C at 17 mmHg.[2][10] This highlights the necessity of vacuum distillation for obtaining high-purity **lactonitrile**, a standard procedure for thermally sensitive compounds.

Density and Solubility

With a density of approximately 0.991 g/mL at 20°C , **lactonitrile** is slightly less dense than water.[2][10][11]

Its solubility profile is dictated by the polar hydroxyl group, which allows for hydrogen bonding. Consequently, **lactonitrile** is soluble in water and other polar protic solvents like ethanol.[1][2][4][7] Conversely, it is insoluble in non-polar solvents such as petroleum ether and carbon disulfide.[2][7] This miscibility with water has significant implications for its use as a solvent, its environmental fate, and the design of aqueous workup procedures in synthesis.

Spectroscopic Profile

Spectroscopic analysis provides an unambiguous fingerprint for the identification and purity assessment of **lactonitrile**.

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by a strong, sharp absorption band around $2250\text{-}2200\text{ cm}^{-1}$ corresponding to the nitrile ($\text{C}\equiv\text{N}$) stretching vibration. A broad absorption peak in the region of $3600\text{-}3200\text{ cm}^{-1}$ is indicative of the hydroxyl (O-H) group stretch, with its breadth resulting from hydrogen bonding.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton spectrum will show a quartet for the methine proton (-CH) coupled to the methyl protons, a doublet for the methyl protons ($-\text{CH}_3$) coupled to the methine proton, and a broad singlet for the hydroxyl proton (-OH), which may exchange with D_2O .

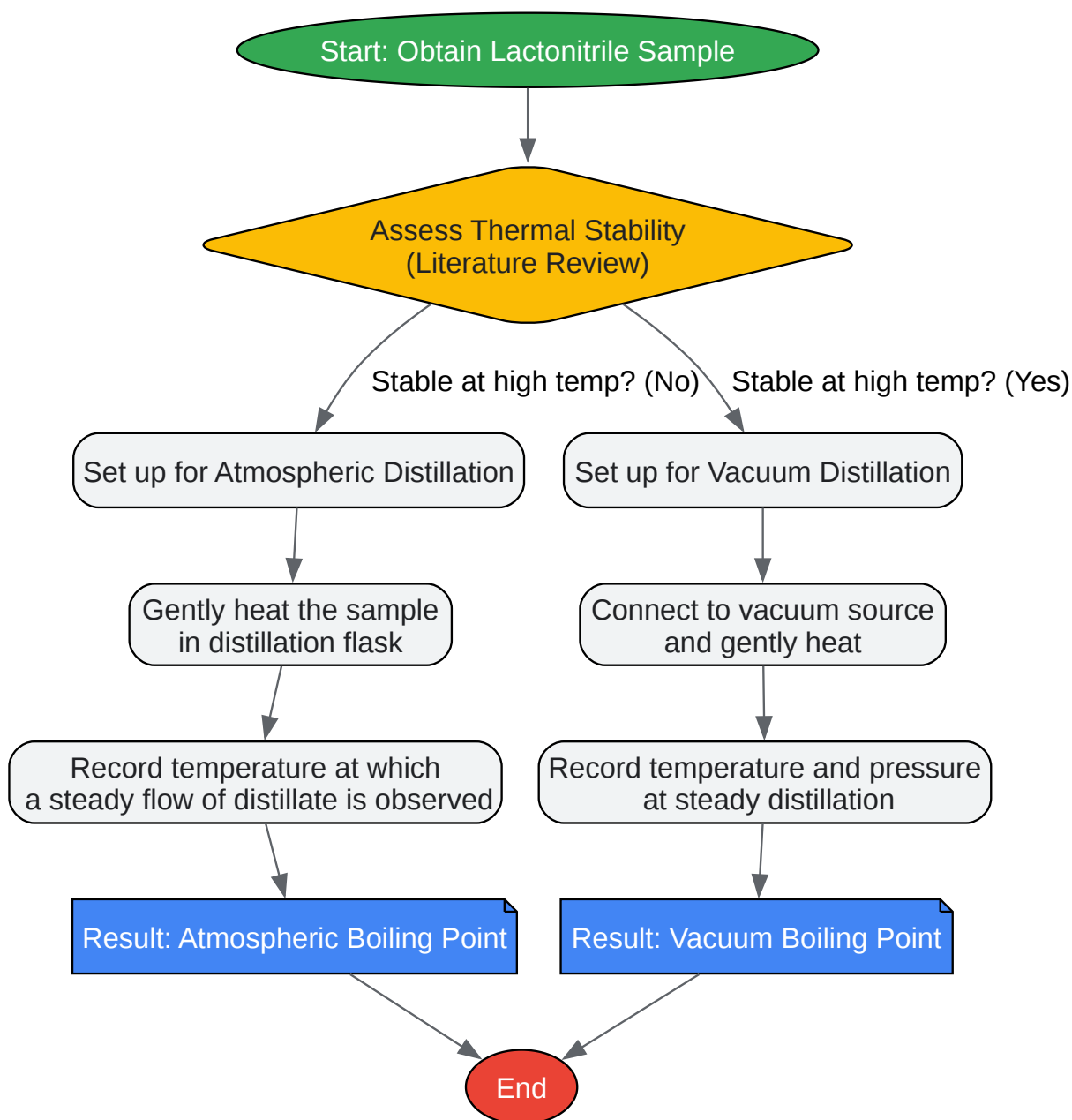
- ¹³C NMR: The carbon spectrum will display three distinct signals corresponding to the methyl carbon, the hydroxyl- and nitrile-bearing methine carbon, and the nitrile carbon.[14]
[15]
- Mass Spectrometry (MS): Under electron ionization (EI), the mass spectrum of **lactonitrile** will show a molecular ion peak (M⁺) at m/z = 71. Common fragmentation patterns would involve the loss of HCN (m/z = 44) or the methyl group (m/z = 56).[7]

Experimental Protocols for Property Verification

The following section outlines standard operating procedures for the experimental determination of key physical properties. These protocols are designed to be robust and self-validating.

Workflow for Boiling Point Determination

The choice between atmospheric and vacuum distillation is dictated by the thermal stability of **lactonitrile**. This workflow illustrates the decision-making process.



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Caption: Decision workflow for boiling point determination.

Protocol: Vacuum Distillation

- **Apparatus Setup:** Assemble a standard vacuum distillation apparatus using clean, dry glassware. Include a thermometer with the bulb placed just below the side-arm leading to the condenser.
- **Sample Preparation:** Place a small volume of **lactonitrile** and a magnetic stir bar or boiling chips into the distillation flask.
- **System Seal:** Ensure all joints are properly sealed with vacuum grease. Connect the apparatus to a vacuum pump via a cold trap.
- **Evacuation:** Gradually evacuate the system to the desired pressure (e.g., ~17 mmHg).
- **Heating:** Begin stirring and gently heat the flask using a heating mantle.
- **Data Collection:** Record the temperature when the first drop of distillate condenses and falls into the receiving flask. The boiling point is the temperature range over which the liquid distills at a constant rate under the stable recorded pressure.

Protocol: Density Determination using a Pycnometer

- **Preparation:** Clean and dry a pycnometer of a known volume (e.g., 10 mL). Record its mass (m_1).
- **Sample Filling:** Carefully fill the pycnometer with **lactonitrile**, ensuring no air bubbles are trapped. Insert the stopper and allow any excess liquid to overflow. Thermostat the pycnometer to 20.0 °C.
- **Measurement:** Dry the exterior of the pycnometer and record its mass (m_2).
- **Calculation:** The mass of the **lactonitrile** is ($m_2 - m_1$). The density (ρ) is calculated by dividing the mass of the **lactonitrile** by the known volume (V) of the pycnometer: $\rho = (m_2 - m_1) / V$.

Protocol: Refractive Index Determination

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).

- Sample Application: Place a few drops of **lactonitrile** onto the clean, dry prism surface.
- Measurement: Close the prisms and adjust the instrument until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index from the instrument's scale. Ensure the measurement is taken at a controlled temperature (typically 20°C), as refractive index is temperature-dependent.

Safety, Handling, and Reactivity

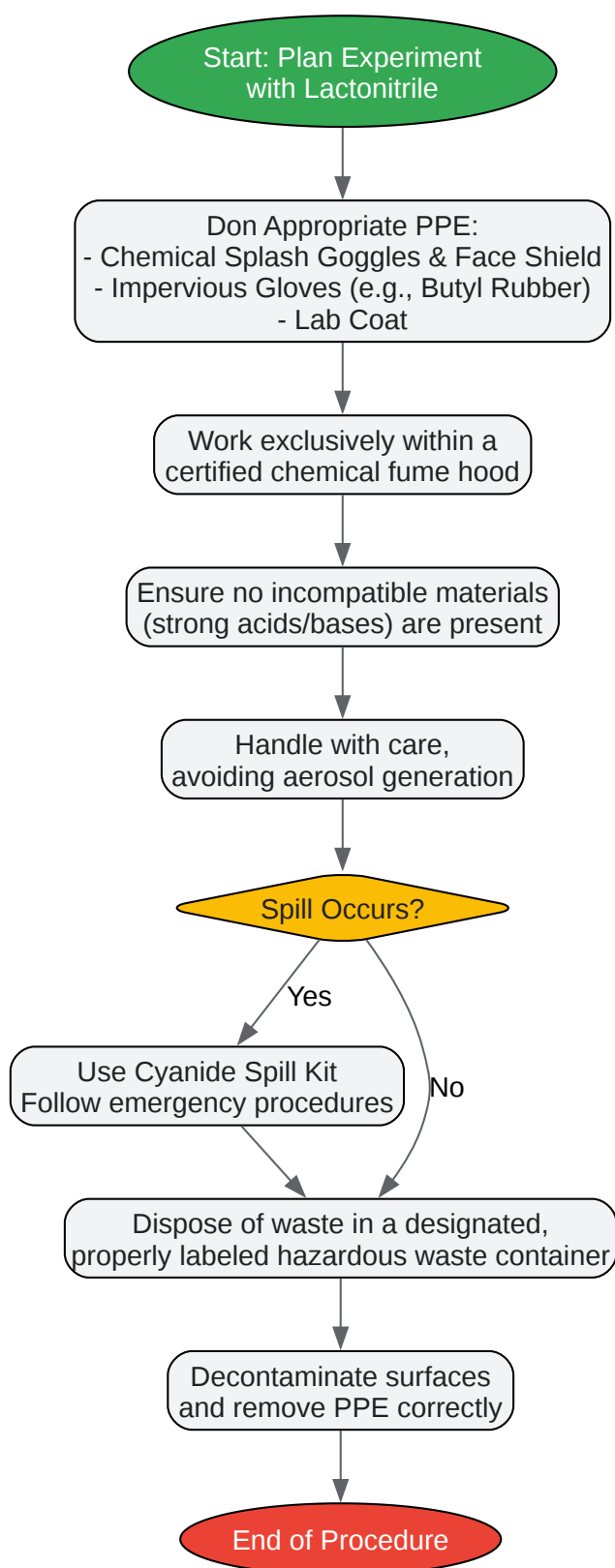
Lactonitrile is classified as an extremely hazardous substance and must be handled with the utmost care.^{[5][13]} Its toxicity is primarily due to its nature as a cyanohydrin, which can release highly toxic hydrogen cyanide (HCN) gas.^{[1][5]}

Key Hazards:

- Toxicity: Fatal if swallowed, inhaled, or in contact with skin.^{[16][17]} Absorption through the skin is rapid.^{[13][18]}
- Reactivity: Incompatible with strong acids, strong bases, strong reducing agents, and strong oxidizers.^{[2][3]} Contact with alkalis or heat can cause it to decompose, releasing toxic cyanide fumes.^{[2][12]}
- Flammability: It is a combustible liquid with a flash point of 77°C.^{[3][10][11]}

Safe Handling Workflow

Adherence to a strict safety protocol is mandatory when working with **lactonitrile**.



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Caption: Mandatory safety workflow for handling **lactonitrile**.

Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[2] The container should be tightly closed and may contain a stabilizer like phosphoric acid.[11]

First Aid: In case of exposure, immediate medical attention is critical. Move the victim to fresh air, administer 100% oxygen, and remove contaminated clothing.[13][18]

Conclusion

Lactonitrile is a valuable chemical intermediate whose utility is matched by its hazardous nature. A thorough understanding of its physical properties—from its dual solubility and thermal sensitivity, which necessitates vacuum distillation, to its spectroscopic signatures—is essential for any scientist or researcher. By employing rigorous experimental methodologies and an unwavering commitment to safety, the full potential of this versatile molecule can be harnessed effectively and responsibly in both research and industrial applications.

References

- LookChem. Cas 78-97-7, **Lactonitrile**. [\[Link\]](#)
- CAS Common Chemistry. **Lactonitrile**. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 6572, **Lactonitrile**. [\[Link\]](#)
- Stenutz. **lactonitrile**. [\[Link\]](#)
- Wikipedia. **Lactonitrile**. [\[Link\]](#)
- LookChem. CAS No.78-97-7,**Lactonitrile** Suppliers. [\[Link\]](#)
- SpectraBase. **Lactonitrile**. [\[Link\]](#)

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Sources

- [1. Buy Lactonitrile | 78-97-7 \[smolecule.com\]](#)
- [2. lookchem.com \[lookchem.com\]](#)
- [3. Lactonitrile CAS#: 78-97-7 \[m.chemicalbook.com\]](#)
- [4. Lactonitrile | 78-97-7 \[chemicalbook.com\]](#)
- [5. Lactonitrile - Wikipedia \[en.wikipedia.org\]](#)
- [6. CAS 78-97-7: Lactonitrile | CymitQuimica \[cymitquimica.com\]](#)
- [7. Lactonitrile | C3H5NO | CID 6572 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [9. lactonitrile \[stenutz.eu\]](#)
- [10. thomassci.com \[thomassci.com\]](#)
- [11. DL -Lactonitrile = 97.0 T 78-97-7 \[sigmaaldrich.com\]](#)
- [12. CAS No.78-97-7,Lactonitrile Suppliers \[lookchem.com\]](#)
- [13. LACTONITRILE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [14. Lactonitrile\(78-97-7\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [15. spectrabase.com \[spectrabase.com\]](#)
- [16. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [17. pfaltzandbauer.com \[pfaltzandbauer.com\]](#)
- [18. img.guidechem.com \[img.guidechem.com\]](#)
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